

p-Nitrophenyl laurate chemical properties and structure

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Compound of Interest

Compound Name: *p*-Nitrophenyl laurate

Cat. No.: B1198060

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p-Nitrophenyl Laurate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

p-Nitrophenyl laurate (pNPL), also known as 4-nitrophenyl dodecanoate, is a chromogenic substrate extensively utilized in biochemical assays to determine the activity of lipolytic enzymes, particularly lipases and esterases.^[1] Its utility stems from the enzymatic hydrolysis of the ester bond, which releases p-nitrophenol, a yellow-colored product that can be quantified spectrophotometrically. This guide provides an in-depth overview of the chemical properties, structure, and experimental applications of **p-Nitrophenyl laurate**.

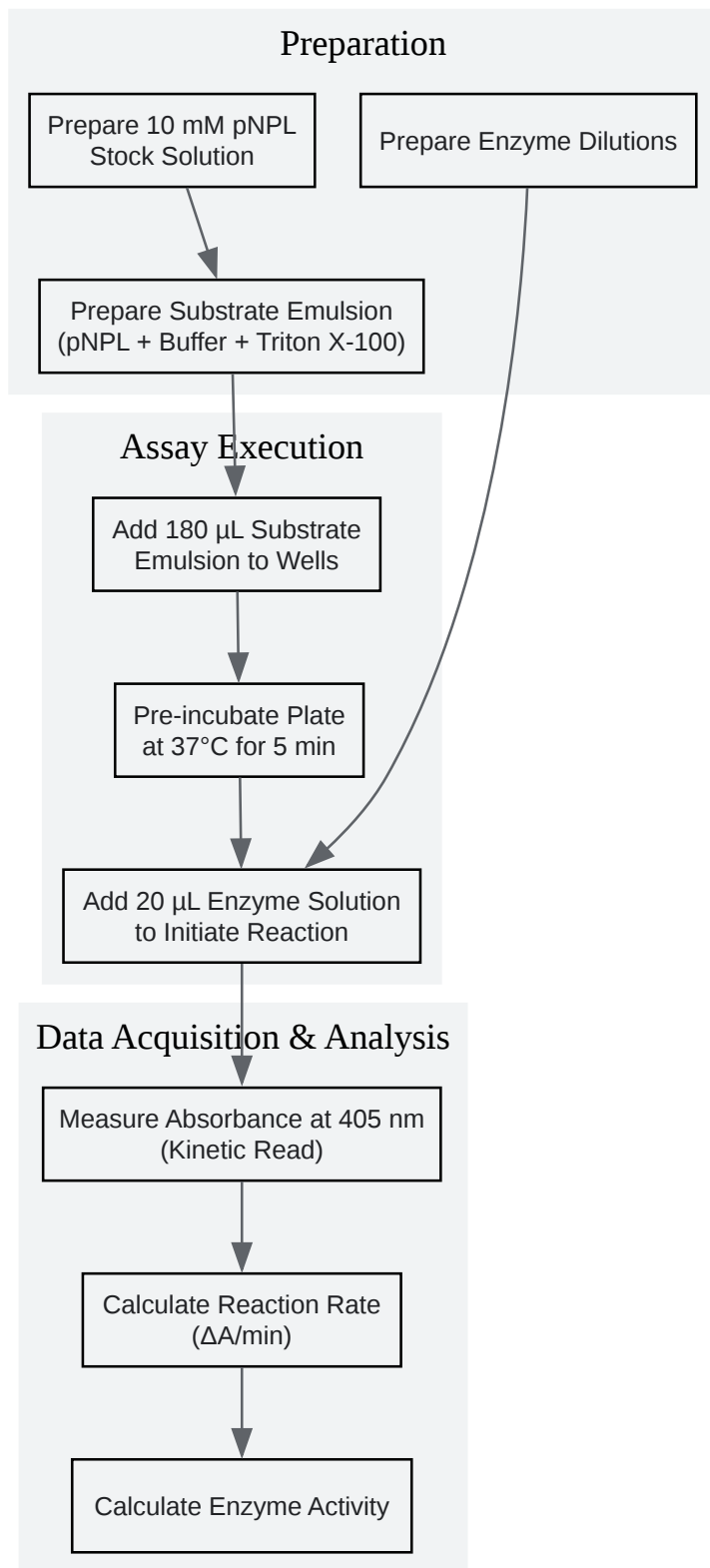
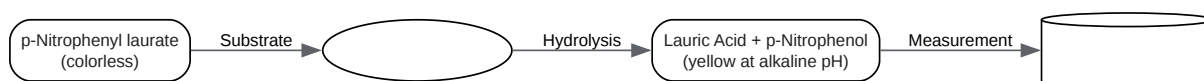
Chemical Properties and Structure

p-Nitrophenyl laurate is an organic compound composed of a 12-carbon saturated fatty acid, lauric acid, linked to a p-nitrophenol group through an ester bond.^[1] The presence of the nitro group at the para-position of the phenyl ring is a key structural feature.^[1]

Chemical Structure

The molecular structure of **p-Nitrophenyl laurate** facilitates its function as a lipase substrate. The long laurate chain provides a hydrophobic tail that interacts with the active site of lipases,

while the p-nitrophenyl group serves as a chromogenic leaving group upon hydrolysis.



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References

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